

Essential Safety and Operational Guide for 2-[(2-Aminophenyl)thio]acetamide

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Compound of Interest

Compound Name: 2-[(2-Aminophenyl)thio]acetamide

CAS No.: 90271-33-3

Cat. No.: B1270640

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This document provides critical safety, handling, and disposal information for **2-[(2-Aminophenyl)thio]acetamide** (CAS No. 90271-33-3). Given the limited availability of a comprehensive Safety Data Sheet (SDS), the following procedures are based on available hazard information and data from structurally similar compounds, such as thioacetamide and aromatic amines. This chemical should be handled with a high degree of caution by trained personnel only.

Hazard Identification and Classification

2-[(2-Aminophenyl)thio]acetamide is considered hazardous. The following table summarizes its known and potential hazards.

Hazard Class	GHS Hazard Statement
Acute Toxicity (Oral)	H302: Harmful if swallowed
Acute Toxicity (Dermal)	H312: Harmful in contact with skin
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Irritation	H319: Causes serious eye irritation
Acute Toxicity (Inhalation)	H332: Harmful if inhaled
Specific Target Organ Toxicity	H335: May cause respiratory irritation
Carcinogenicity	Suspected of causing cancer (based on structural similarity to thioacetamide) [1]

Signal Word:Warning[\[2\]](#)

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Hand Protection	Nitrile rubber gloves (or other chemically resistant gloves).	Prevents skin contact and absorption.
Eye/Face Protection	Safety goggles with side shields or a face shield.	Protects against splashes and airborne particles.
Skin and Body Protection	A lab coat, worn fully buttoned. Consider a chemical-resistant apron and sleeves for larger quantities.	Minimizes skin exposure.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges is necessary.	Prevents inhalation of dust or aerosols.

Handling and Storage

Proper handling and storage are crucial to maintaining the chemical's integrity and ensuring a safe laboratory environment.

Aspect	Procedure
Handling	- Work in a designated area, such as a chemical fume hood. - Avoid generating dust. - Do not eat, drink, or smoke in the handling area. - Wash hands thoroughly after handling.
Storage	- Store in a tightly sealed container in a cool, dry, and well-ventilated area. - Keep in a dark place, under an inert atmosphere, at room temperature. ^[2] - Store away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

Immediate and appropriate first-aid is critical in the event of exposure.

Exposure Route	First-Aid Protocol
If Swallowed	Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.
If on Skin	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical attention.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
If Inhaled	Move the person to fresh air and keep them comfortable for breathing. If respiratory symptoms occur, seek medical attention.

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

Spill Response:

- **Evacuate:** Immediately evacuate the area of the spill.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- **Collect:** Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.

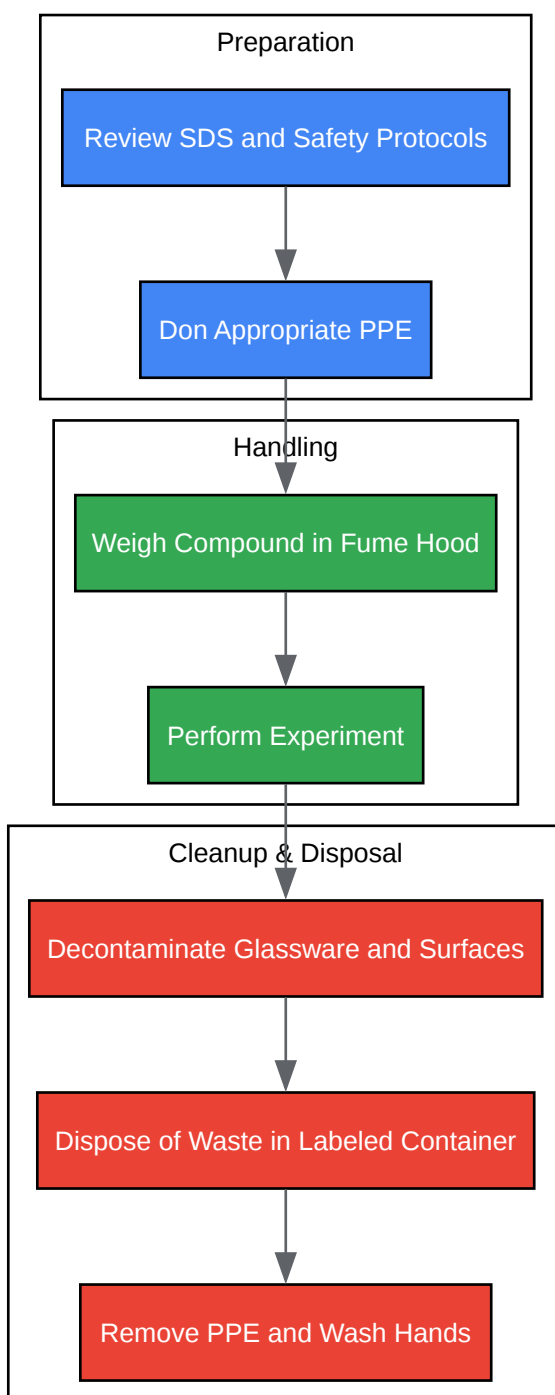
- Clean: Decontaminate the spill area with a suitable cleaning agent.

Waste Disposal:

- Dispose of **2-[(2-Aminophenyl)thio]acetamide** and any contaminated materials as hazardous chemical waste.
- All waste must be disposed of in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or in regular trash.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **2-[(2-Aminophenyl)thio]acetamide** in a research setting, emphasizing safety at each step.



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Caption: Workflow for Safe Handling of **2-[(2-Aminophenyl)thio]acetamide**.

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References

- 1. 2-[(2-Aminophenyl)thio]acetamide | 90271-33-3 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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